Comprehensive Characterization of 4'-(Trifluoromethoxy)acetanilide: An Integrated Analytical Approach

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Compound of Interest

Compound Name:	*4'-(Trifluoromethoxy)acetanilide*
CAS No.:	*1737-06-0*
Cat. No.:	*B167956*

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Abstract This application note provides a comprehensive suite of validated analytical methods for the characterization of **4'-(Trifluoromethoxy)acetanilide**, a key intermediate in pharmaceutical synthesis. We present detailed, field-proven protocols for identity, purity, and structural confirmation using High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) spectroscopy, and Fourier-Transform Infrared (FTIR) spectroscopy. The methodologies are grounded in established scientific principles and adhere to the validation framework outlined by the International Council for Harmonisation (ICH) Q2(R2) guidelines to ensure data integrity and reliability.[1][2] This guide is designed to equip researchers and quality control analysts with the necessary tools for robust and accurate characterization of this compound.

Introduction and Physicochemical Profile

4'-(Trifluoromethoxy)acetanilide, also known as N-[4-(trifluoromethoxy)phenyl]acetamide, is a fluorinated aromatic compound of increasing importance in medicinal chemistry and drug development. The trifluoromethoxy (-OCF_3) group is a valuable bioisostere for other functional

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groups, often enhancing metabolic stability, lipophilicity, and binding affinity of drug candidates. Accurate and comprehensive characterization of this intermediate is therefore critical to ensure the quality, safety, and efficacy of the final active pharmaceutical ingredient (API).

This document details an integrated analytical workflow, explaining not just the "how" but the "why" behind each methodological choice, ensuring a deep understanding of the characterization process.

Table 1: Physicochemical Properties of **4'-(Trifluoromethoxy)acetanilide**

Property	Value	Source
CAS Number	1737-06-0	[3][4]
Molecular Formula	$C_9H_8F_3NO_2$	[3][4]
Molecular Weight	219.16 g/mol	[3][4]
Appearance	Off-white to light yellow solid	[3]
Melting Point	115-117 °C	[3]
Boiling Point	296.8 ± 40.0 °C (Predicted)	[3]
pKa	14.14 ± 0.70 (Predicted)	[3]

Chromatographic Analysis for Purity and Assay

Chromatographic techniques are essential for separating the target compound from impurities, degradants, and starting materials.

High-Performance Liquid Chromatography (HPLC-UV) for Purity and Assay

Principle of Method Selection: Reverse-phase HPLC (RP-HPLC) is the gold standard for the purity and assay determination of moderately polar to non-polar small molecules like **4'-(Trifluoromethoxy)acetanilide**. The C18 stationary phase provides excellent hydrophobic interaction with the aromatic ring, while a mobile phase of acetonitrile and water allows for fine-

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tuning of the retention and separation from related substances. UV detection is highly suitable due to the strong chromophore of the substituted benzene ring.

The following protocol is designed to be a stability-indicating method, capable of resolving the main component from potential process impurities and degradation products. Method validation should be performed according to ICH Q2(R2) guidelines, assessing parameters such as specificity, linearity, accuracy, precision, and robustness.[1][5][6]

Experimental Protocol: HPLC-UV

- Sample Preparation:
  - Accurately weigh approximately 25 mg of **4'-(Trifluoromethoxy)acetanilide** and transfer to a 50 mL volumetric flask.
  - Dissolve and dilute to volume with a 50:50 (v/v) mixture of acetonitrile and water (diluent). This yields a stock solution of ~500 µg/mL.
  - For analysis, further dilute 1.0 mL of the stock solution to 10.0 mL with the diluent to obtain a working concentration of ~50 µg/mL.
- Instrumentation and Conditions:
  - The system should be equilibrated until a stable baseline is achieved.
  - A system suitability test (SST) must be performed prior to analysis by making five replicate injections of the working standard. The relative standard deviation (RSD) for peak area and retention time should be ≤ 2.0%.[6]

Table 2: HPLC-UV Method Parameters

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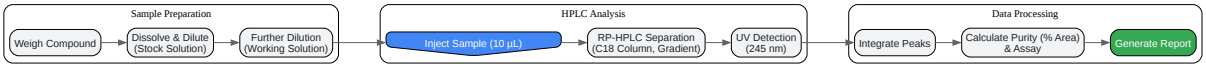
Parameter	Condition
HPLC System	Standard HPLC with UV-Vis Detector
Column	C18 Reverse-Phase, 4.6 x 150 mm, 5 µm particle size
Mobile Phase	A: Water; B: Acetonitrile
Gradient	0-20 min: 40% B to 90% B; 20-25 min: 90% B; 25.1-30 min: 40% B
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 µL
Detection Wavelength	245 nm

Workflow Diagram: HPLC Analysis



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Caption: Workflow for HPLC-based purity and assay determination.

Spectrometric and Spectroscopic Identification

While chromatography provides quantitative data on purity, spectroscopic methods are required for unambiguous structural confirmation and identification.

Gas Chromatography-Mass Spectrometry (GC-MS)

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Principle of Method Selection: GC-MS is a powerful technique for the identification of volatile and semi-volatile compounds. **4'-(Trifluoromethoxy)acetanilide** has sufficient thermal stability and volatility for GC analysis. Electron Ionization (EI) mass spectrometry provides a reproducible fragmentation pattern that can serve as a "fingerprint" for the molecule, allowing for confident identification and library matching. This method is particularly useful for identifying volatile organic impurities that may not be detected by HPLC.

Experimental Protocol: GC-MS

- Sample Preparation:
  - Prepare a solution of **4'-(Trifluoromethoxy)acetanilide** in a volatile solvent such as ethyl acetate or methanol at a concentration of approximately 100 µg/mL.
  - Ensure the sample is fully dissolved and free of particulate matter.
- Instrumentation and Conditions:

Table 3: GC-MS Method Parameters

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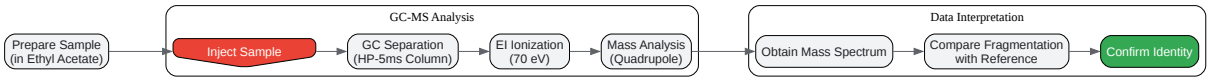
Parameter	Condition
GC System	Standard GC with Mass Selective Detector (MSD)
Column	HP-5ms (or equivalent), 30 m x 0.25 mm, 0.25 µm film thickness
Carrier Gas	Helium, constant flow at 1.2 mL/min
Inlet Mode	Splitless (or Split 10:1 for higher concentrations)
Inlet Temperature	250°C
Oven Program	Initial 100°C for 2 min, ramp at 15°C/min to 280°C, hold for 5 min
MS Source	Electron Ionization (EI) at 70 eV
MS Source Temp.	230°C
MS Quad Temp.	150°C
Scan Range	40 - 400 m/z

Workflow Diagram: GC-MS Analysis



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Caption: Workflow for GC-MS based compound identification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle of Method Selection: NMR spectroscopy is the most definitive analytical technique for structural elucidation. ^{1}H and ^{13}C NMR provide detailed information about the chemical

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environment of each hydrogen and carbon atom, respectively, allowing for complete and unambiguous confirmation of the molecular structure. A study on the metabolism of this compound has previously utilized NMR for metabolite identification.[7]

Experimental Protocol: NMR

- Sample Preparation:
  - Dissolve 5-10 mg of the compound in approximately 0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6).
  - Transfer the solution to a standard 5 mm NMR tube.
- Instrumentation and Data Acquisition:
  - Acquire spectra on a 400 MHz or higher field NMR spectrometer.
  - Reference the chemical shifts to the residual solvent peak (e.g., $CDCl_3$ at 7.26 ppm for ^1H and 77.16 ppm for ^{13}C).

Table 4: Expected NMR Spectral Data (in $CDCl_3$)

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Nucleus	Expected Chemical Shift (ppm)	Multiplicity	Assignment
^{1}H NMR	~8.0 - 9.0	broad singlet	-NH
~7.5	doublet	2 x Ar-H (ortho to -NH)	
~7.1	doublet	2 x Ar-H (ortho to -OCF_3)	
~2.2	singlet	-CH_3	
^{13}C NMR	~168-170	singlet	C=O (amide)
~145-150	quartet (J ≈ 2 Hz)	C-OCF_3	
~135-140	singlet	C-NH	
~120-125 (q, J ≈ 257 Hz)	quartet	-OCF_3	
~121	singlet	2 x Ar-C (ortho to -OCF_3)	
~120	singlet	2 x Ar-C (ortho to -NH)	
~24	singlet	-CH_3	

Note: Expected shifts are based on data for acetanilide and related fluorinated compounds.[8][9] Actual values may vary.

Fourier-Transform Infrared (FTIR) Spectroscopy

Principle of Method Selection: FTIR spectroscopy is a rapid and reliable method for confirming the presence of key functional groups. The spectrum provides characteristic absorption bands for the N-H bond, the amide C=O group, aromatic C-H bonds, and the strong C-F and C-O bonds of the trifluoromethoxy group, confirming the compound's core structure. Studies on acetanilide provide a strong basis for spectral interpretation.[10][11][12]

Experimental Protocol: FTIR

- Sample Preparation:

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- Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal. This is the simplest and most common method.
- KBr Pellet: Alternatively, grind ~1 mg of the sample with ~100 mg of dry KBr powder and press into a transparent pellet.

- Data Acquisition:
  - Collect the spectrum over the range of 4000-400 cm^{-1}.
  - Acquire a background spectrum first and subtract it from the sample spectrum.

Table 5: Characteristic FTIR Absorption Bands

Wavenumber (cm^{-1})	Vibration Type	Functional Group
~3300	N-H Stretch	Secondary Amide
~3100-3000	C-H Stretch	Aromatic
~1670	C=O Stretch (Amide I)	Carbonyl
~1540	N-H Bend (Amide II)	Amide
~1250-1150	C-F Stretch & C-O Stretch	Trifluoromethoxy (-OCF_3)
~840	C-H Out-of-plane Bend	1,4-Disubstituted Benzene

Summary and Conclusion

The analytical characterization of **4'-(Trifluoromethoxy)acetanilide** requires an integrated, multi-technique approach to ensure identity, purity, and structural integrity. The protocols outlined in this application note provide a robust framework for achieving this.

- HPLC-UV serves as the primary tool for quantitative analysis of purity and assay.
- GC-MS offers orthogonal confirmation of identity and detection of volatile impurities.
- NMR Spectroscopy provides unambiguous structural confirmation.

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- FTIR Spectroscopy delivers rapid verification of key functional groups.

By combining these methods and adhering to systematic validation principles as described by the ICH, researchers and drug development professionals can generate reliable and defensible data, ensuring the quality of this critical pharmaceutical intermediate.

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